

Refractive index and flash point of 2-Chloro-5-methylhexane.

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Compound of Interest

Compound Name: 2-Chloro-5-methylhexane

CAS No.: 58766-17-9

Cat. No.: B12641342

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2-Chloro-5-methylhexane: A Physicochemical Analysis

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a focused overview of two key physicochemical properties of **2-Chloro-5-methylhexane**: its refractive index and flash point. These parameters are fundamental in the handling, characterization, and application of this compound in research and development settings. This document outlines the empirical data for these properties and furnishes detailed experimental protocols for their determination, ensuring accurate and reproducible measurements in a laboratory environment.

Core Physicochemical Properties

The refractive index and flash point are critical indicators of a substance's purity, composition, and flammability. For **2-Chloro-5-methylhexane** (CAS No. 58766-17-9), these values provide essential safety and quality control benchmarks.

Quantitative Data Summary

The table below summarizes the reported values for the refractive index and flash point of **2-Chloro-5-methylhexane**. It is important to note that some sources provide estimated values, which are useful for approximation but should be confirmed by experimental measurement for rigorous applications.

Property	Value	Notes
Refractive Index	1.416[1]	Experimentally determined value.
~1.4114	Estimated value.[2]	
Flash Point	35.2 °C[1]	Closed-cup method.

Experimental Protocols

Accurate determination of the refractive index and flash point requires standardized experimental procedures. The following sections detail the methodologies for measuring these properties for liquid samples such as **2-Chloro-5-methylhexane**.

Determination of Refractive Index

The refractive index of a liquid is typically measured using an Abbe refractometer. This instrument operates on the principle of critical angle, which is the angle of incidence beyond which light is totally internally reflected.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath
- Light source (typically a sodium lamp, 589 nm)
- Dropper or pipette
- Lint-free tissue

- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- Calibration: Ensure the refractometer is calibrated according to the manufacturer's instructions, typically using a standard of known refractive index, such as distilled water.
- Temperature Control: Connect the refractometer prisms to a constant temperature water bath set to the desired measurement temperature (commonly 20°C or 25°C). Allow the instrument to equilibrate.
- Sample Application: Open the prism assembly. Using a clean dropper, place a few drops of **2-Chloro-5-methylhexane** onto the surface of the measuring prism. Ensure the liquid spreads evenly to form a thin film.
- Measurement: Close the prism assembly and allow a few minutes for the sample to reach thermal equilibrium. Look through the eyepiece and adjust the light source for optimal illumination.
- Reading: Rotate the control knob to bring the boundary line between the light and dark fields into the center of the crosshairs. If color dispersion is observed at the boundary, adjust the dispersion compensator to achieve a sharp, achromatic line.
- Data Acquisition: Read the refractive index value from the instrument's scale or digital display.
- Cleaning: After the measurement, open the prisms and gently clean the surfaces with a soft tissue moistened with a suitable solvent.

Determination of Flash Point

The flash point of a volatile liquid can be determined using a Pensky-Martens closed-cup tester. This method is suitable for liquids with flash points above 40°C and is designed to simulate conditions in a closed container.

Apparatus:

- Pensky-Martens closed-cup flash point tester (manual or automated)

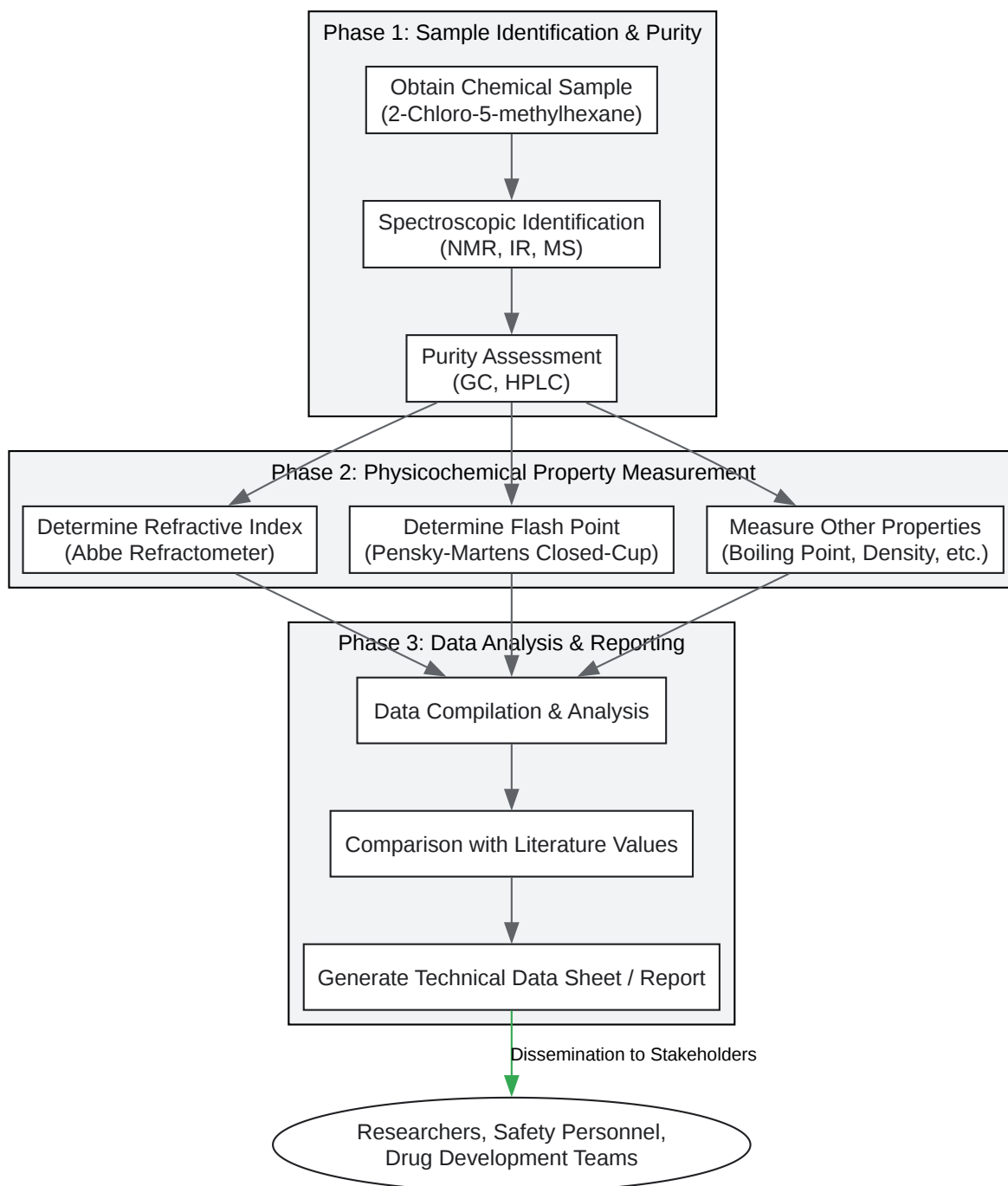
- Test cup and lid assembly
- Stirrer
- Ignition source (gas flame or electric igniter)
- Thermometer

Procedure:

- **Sample Preparation:** Fill the test cup with **2-Chloro-5-methylhexane** to the specified filling mark. Ensure there is no sample on the outside of the cup.
- **Apparatus Setup:** Place the test cup in the heating bath of the apparatus and secure the lid. Ensure the thermometer is correctly positioned.
- **Heating and Stirring:** Begin heating the sample at a controlled, steady rate as specified by the standard method (e.g., ASTM D93). Start the stirrer at the recommended speed to ensure uniform temperature distribution.
- **Ignition Test:** As the sample temperature approaches the expected flash point, begin applying the ignition source at regular temperature intervals. For each test, the stirring is momentarily stopped, and the ignition source is dipped into the vapor space of the cup.
- **Flash Point Observation:** The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a distinct flash inside the cup.
- **Recording:** Record the temperature at which the flash occurs as the flash point.
- **Post-Test:** Safely extinguish the ignition source and allow the apparatus to cool down. Clean the test cup thoroughly before the next measurement.

Logical Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the physicochemical characterization of a chemical substance like **2-Chloro-5-methylhexane**, from initial identification to the final reporting of its properties.



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Caption: Workflow for the physicochemical characterization of a chemical substance.

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